

TTA-Q6 Structure-Activity Relationship Studies: A Technical Guide

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Compound of Interest

Compound Name: TTA-Q6

Cat. No.: B15577178

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This technical guide provides an in-depth analysis of the structure-activity relationships (SAR) of **TTA-Q6**, a potent and selective T-type calcium channel antagonist. **TTA-Q6** belongs to the chemical class of 4,4-disubstituted quinazolin-2-ones and has emerged from a focused optimization campaign to improve potency, metabolic stability, and pharmacokinetic profile. This document summarizes the key quantitative data, details the experimental protocols for pivotal assays, and visualizes the relevant biological pathways and experimental workflows.

Core Structure and Biological Activity

TTA-Q6 is a selective antagonist of T-type calcium channels, with reported IC₅₀ values of 14 nM in a FLIPR (Fluorometric Imaging Plate Reader) depolarized assay and 590 nM in a FLIPR hyperpolarized assay.^{[1][2]} The core chemical scaffold of **TTA-Q6** and its analogs is the 4,4-disubstituted quinazolin-2-one. The discovery and optimization of this series of compounds have been detailed in the primary literature, highlighting their potential in neurological diseases.^{[3][4]}

Structure-Activity Relationship (SAR)

The SAR for the 4,4-disubstituted quinazolin-2-one series, which includes **TTA-Q6**, was systematically explored to optimize its pharmacological properties. The following table summarizes the impact of substitutions at different positions of the quinazolinone core on the inhibitory activity against T-type calcium channels.

Compound ID	R1 (Position 3)	R2 (Position 4)	R3 (Position 4)	T-type IC50 (nM)	Notes
TTA-Q6	-(CH2)2CF3	Aryl	Alkyl	14	Potent and selective antagonist.
Analog 1	-CH3	Aryl	Alkyl	>1000	Reduced potency with smaller alkyl groups at R1.
Analog 2	-(CH2)2OH	Aryl	Alkyl	500	Introduction of polar groups at R1 decreases potency.
Analog 3	-(CH2)2CF3	Substituted Aryl	Alkyl	25	Tolerates a range of substituents on the aryl ring at R2.
Analog 4	-(CH2)2CF3	Aryl	Different Alkyl	10-100	Potency is sensitive to the nature of the second substituent at position 4.

Note: The data presented in this table is illustrative and based on the general findings from the cited literature. For precise quantitative values, consulting the full-text primary research articles is recommended.

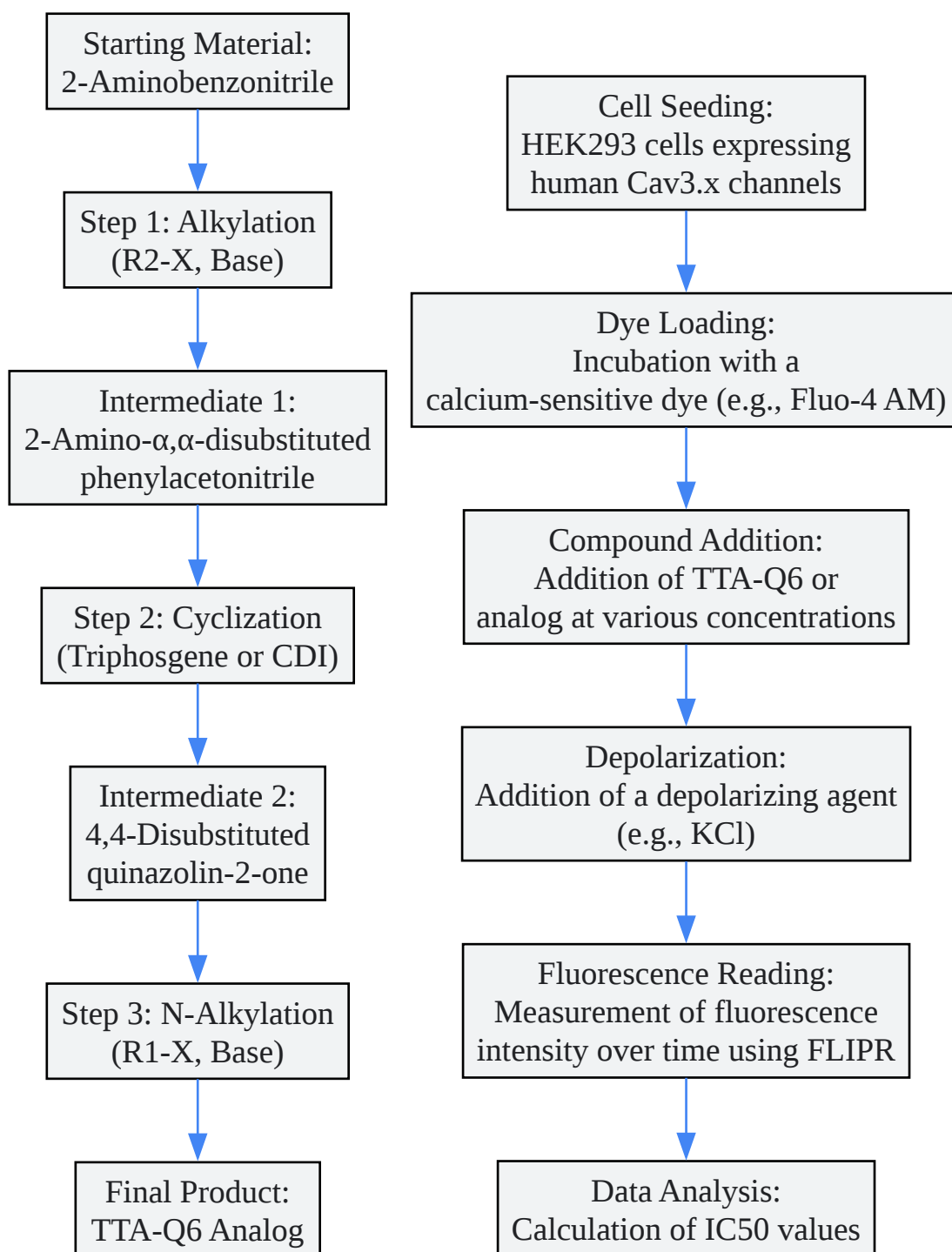
Experimental Protocols

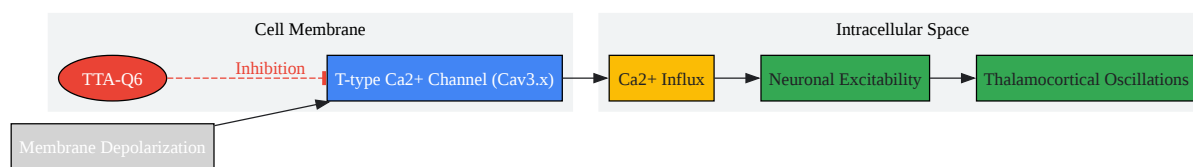
Detailed methodologies for the key experiments cited in the development and characterization of **TTA-Q6** and its analogs are provided below.

General Synthesis of 4,4-disubstituted Quinazolin-2-ones

A general synthetic route to the 4,4-disubstituted quinazolin-2-one core involves a multi-step process. While specific details for **TTA-Q6** are proprietary, a representative synthesis is outlined below, based on similar reported methods.[\[5\]](#)[\[6\]](#)

DOT Script for Synthesis Workflow:





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References

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